

Application Notes: 4-Methylhistamine Dihydrochloride in Preclinical Pruritus Models

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Compound of Interest

Compound Name: 4-Methylhistamine dihydrochloride

Cat. No.: B15613589

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Introduction

4-Methylhistamine dihydrochloride is a potent and highly selective agonist for the histamine H4 receptor (H4R), with over 100-fold selectivity for H4R compared to other histamine receptor subtypes (H1R, H2R, H3R)[1]. The histamine H4 receptor is a G protein-coupled receptor (GPCR) primarily expressed on cells of hematopoietic origin, including mast cells, eosinophils, dendritic cells, and T cells, as well as on sensory neurons[2][3][4]. Its integral role in modulating immune responses, inflammation, and sensory nerve activation makes it a key target in the study of allergic inflammatory conditions and pruritus (itch)[3][5]. In animal models, activation of the H4 receptor has been demonstrated to induce significant scratching behavior, establishing 4-Methylhistamine as a valuable pharmacological tool for inducing acute, histamine-mediated pruritus to investigate the mechanisms of itch and to screen novel anti-pruritic therapeutics[2].

Mechanism of Action

4-Methylhistamine elicits a pruritic response by directly activating H4 receptors expressed on cutaneous sensory nerve endings[1][2]. The H4 receptor is coupled to the Gi/o family of G proteins[6][7]. Upon agonist binding, the G protein dissociates into its G α i/o and G β \gamma subunits, initiating a downstream signaling cascade. The primary action of the activated G α i/o subunit is the inhibition of the enzyme adenylyl cyclase, which leads to a decrease in intracellular cyclic AMP (cAMP) levels[5][6]. This modulation of intracellular signaling pathways in sensory neurons ultimately leads to neuronal depolarization, action potential firing, and the transmission

of the itch signal to the central nervous system, culminating in the sensation of pruritus and a corresponding scratching behavior[1].

Quantitative Data Presentation

The following tables summarize quantitative data for the use of histamine receptor agonists in inducing pruritus in mouse models.

Table 1: Effective Dosages of Pruritogens for Inducing Scratching Behavior

Compound	Animal Model	Route of Administration	Effective Dose Range	Peak Response Time	Reference
4-Methylhistamine	CD-1 Mice	Intradermal (i.d.)	50 nmol/L (in 50 µL)	First 10 minutes	[8]
Histamine	Balb/C Mice	Intradermal (i.d.)	0.03 - 80 µmol	~20 minutes	[9]
Histamine	ICR Mice	Intradermal (i.d.)	100 µg / 50 µL	~30 minutes	[10]
Clobenpropit (H4 Agonist)	Balb/C Mice	Intradermal (i.d.)	0.002 - 0.6 µmol	~20 minutes	[9]

Table 2: Pharmacological Modulation of Histamine-Induced Pruritus

Modulator	Type	Animal Model	Effect on Histamine/H4R -Agonist Induced Scratching	Reference
JNJ 7777120	H4R Antagonist	Mice	Significant inhibition	[2][3]
Thioperamide	H3R/H4R Antagonist	Balb/C Mice	Significant reduction of scratching induced by H4 agonists	[9]
Mepyramine	H1R Antagonist	Balb/C Mice	No significant effect on H4 agonist-induced scratching	[9]

Experimental Protocols

Protocol 1: Induction of Acute Pruritus in Mice using **4-Methylhistamine Dihydrochloride**

This protocol describes the procedure for inducing an acute itch response in mice via intradermal injection of 4-Methylhistamine.

1. Materials and Reagents:

- **4-Methylhistamine dihydrochloride**
- Sterile, pyrogen-free saline (0.9% NaCl)
- Male CD-1 or Balb/C mice (8-10 weeks old)
- Insulin syringes with 30-gauge needles
- Electric animal shaver

- Transparent observation chambers (e.g., 20 cm diameter, 25 cm height)
- Video recording equipment

2. Animal Preparation and Acclimatization:

- House animals under standard laboratory conditions (12-hour light/dark cycle, controlled temperature and humidity) with ad libitum access to food and water.
- Allow mice to acclimate to the housing facility for at least one week before experimentation.
- One day prior to the experiment, carefully shave a small area (~1.5 cm diameter) on the rostral back (nape of the neck) of each mouse to allow for clear visualization of the injection site^[10].
- On the day of the experiment, place each mouse individually into a transparent observation chamber and allow them to acclimate for at least 15-30 minutes before injection^[10].

3. Preparation of 4-Methylhistamine Solution:

- Prepare a stock solution of **4-Methylhistamine dihydrochloride** in sterile saline. For example, to achieve a 50 nmol dose in a 50 μ L injection volume, a 1 mM solution is required.
- Perform serial dilutions in sterile saline to achieve the desired final concentration.
- Prepare a vehicle control solution of sterile saline.

4. Intradermal Injection Procedure:

- Gently restrain the mouse to access the shaved area on the nape of the neck.
- Using an insulin syringe, administer a 50 μ L intradermal (i.d.) injection of either the 4-Methylhistamine solution or the vehicle control into the center of the shaved area^[8]. A successful intradermal injection will raise a small, transient bleb under the skin.

5. Behavioral Observation and Data Quantification:

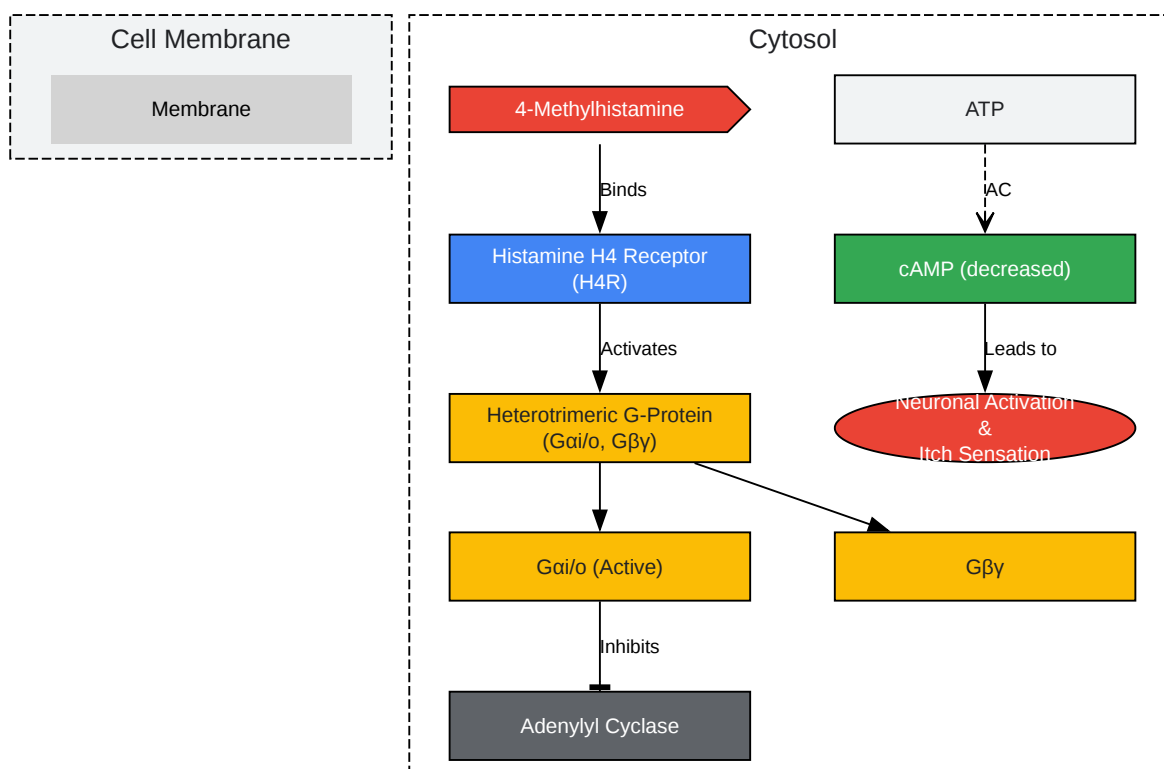
- Immediately after the injection, return the mouse to its observation chamber.

- Record the animal's behavior for a period of 30-60 minutes using a video camera positioned to have a clear view of the animal[8].
- During playback analysis, a trained observer, blinded to the treatment groups, should quantify the number of scratching bouts.
- A "bout of scratching" is defined as one or more rapid movements of the hind paw directed towards the injection site, ending with the mouse either licking its paw or returning the paw to the floor[9].

6. Data Analysis:

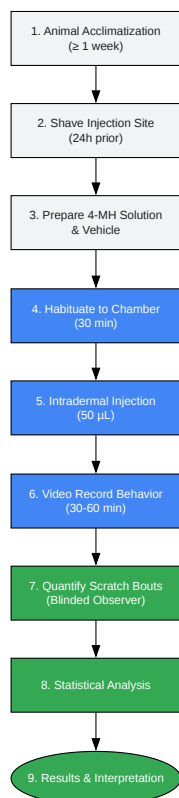
- Sum the total number of scratching bouts for each animal over the observation period (e.g., 30 minutes).
- Compare the scratching responses between the 4-Methylhistamine-treated group and the vehicle-treated group using an appropriate statistical test (e.g., Mann-Whitney U test or Student's t-test). A p-value < 0.05 is typically considered statistically significant.

Visualizations: Pathways and Workflows



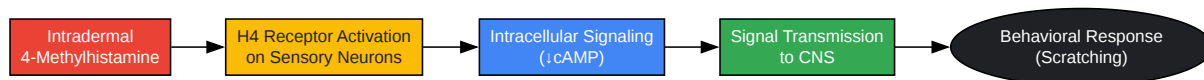
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Caption: Signaling pathway of the Histamine H4 Receptor (H4R) activated by 4-Methylhistamine.



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Caption: Experimental workflow for a 4-Methylhistamine-induced acute pruritus study in mice.



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Caption: Logical flow from H4R activation by 4-Methylhistamine to the scratching response.

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